

In-Depth Technical Guide: 4-(4-Fluorophenyl)benzoic Acid

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Compound of Interest

Compound Name: 4-(4-Fluorophenyl)benzoic acid

Cat. No.: B1304070

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Abstract

4-(4-Fluorophenyl)benzoic acid, also known as 4'-fluoro-[1,1'-biphenyl]-4-carboxylic acid, is a fluorinated biphenyl derivative. Biphenyl carboxylic acids are recognized scaffolds in medicinal chemistry and materials science. The introduction of a fluorine atom can significantly modulate a molecule's physicochemical properties, including lipophilicity, metabolic stability, and binding interactions, making this compound a subject of interest. This guide provides a summary of the available technical data for **4-(4-Fluorophenyl)benzoic acid**, including its synthesis and physicochemical properties. Following a comprehensive search of scientific literature and crystallographic databases, including the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD), it has been determined that a solved single-crystal structure for this compound is not publicly available as of the date of this document.

Physicochemical Properties

The fundamental properties of **4-(4-Fluorophenyl)benzoic acid** have been compiled from various chemical data sources. These quantitative data points are essential for experimental design and computational modeling.

Property	Value
Molecular Formula	C ₁₃ H ₉ FO ₂ [1]
Molecular Weight	216.21 g/mol [1]
CAS Number	5731-10-2[1]
Melting Point	252-253 °C[1]
Boiling Point (Predicted)	369.4 ± 25.0 °C at 760 mmHg[1]
Density (Predicted)	1.3 ± 0.1 g/cm ³ [1]
pKa (Predicted)	4.14 ± 0.10
XLogP3 (Predicted)	3.68[1]

Synthesis and Experimental Protocols

The primary synthetic route to **4-(4-Fluorophenyl)benzoic acid** is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between an aryl halide and an arylboronic acid, a robust and widely used method for creating biaryl compounds.

General Suzuki-Miyaura Coupling Protocol

This protocol is a generalized procedure based on standard methods for the synthesis of biphenyl carboxylic acids.

Reactants:

- 4-Bromobenzoic acid (or its ester derivative, e.g., methyl 4-bromobenzoate)
- 4-Fluorophenylboronic acid
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0), Pd(PPh₃)₄)
- Base (e.g., Na₂CO₃, K₂CO₃, K₃PO₄)
- Solvent system (e.g., Toluene/Water, Dioxane/Water, DMF)

Procedure:

- **Reaction Setup:** To a round-bottom flask, add 4-bromobenzoic acid (1.0 eq), 4-fluorophenylboronic acid (1.1-1.5 eq), and the base (2.0-3.0 eq).
- **Solvent Addition:** Add the chosen solvent system (e.g., a 4:1 mixture of toluene and water).
- **Degassing:** Degas the mixture by bubbling nitrogen or argon through the solution for 15-30 minutes to remove oxygen, which can deactivate the palladium catalyst.
- **Catalyst Addition:** Add the palladium catalyst (0.01-0.05 eq) to the degassed mixture under an inert atmosphere.
- **Heating:** Heat the reaction mixture to reflux (typically 80-110 °C, solvent-dependent) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute the mixture with water and an organic solvent like ethyl acetate.
- **Extraction:** Separate the organic layer. Wash the organic layer with brine, dry it over anhydrous sodium sulfate (Na_2SO_4), and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol, methanol) or by column chromatography on silica gel to yield the pure **4-(4-Fluorophenyl)benzoic acid**.

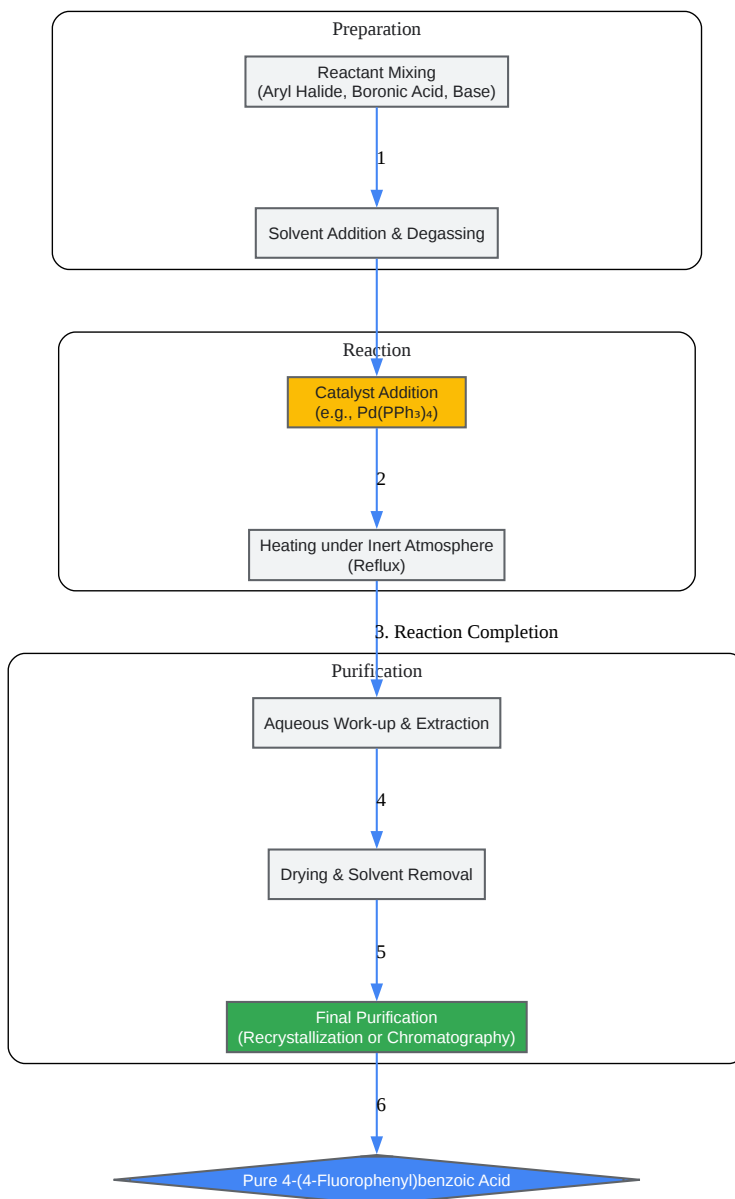
Crystal Structure Analysis

A thorough search of the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD) for the CAS number 5731-10-2 and associated chemical names revealed no deposited crystal structure for **4-(4-Fluorophenyl)benzoic acid**. Therefore, quantitative data on unit cell dimensions, space group, bond lengths, and intermolecular interactions from single-crystal X-ray diffraction are not available at this time.

Visualizations

Synthetic Workflow

The following diagram illustrates the general experimental workflow for the synthesis and purification of **4-(4-Fluorophenyl)benzoic acid**.

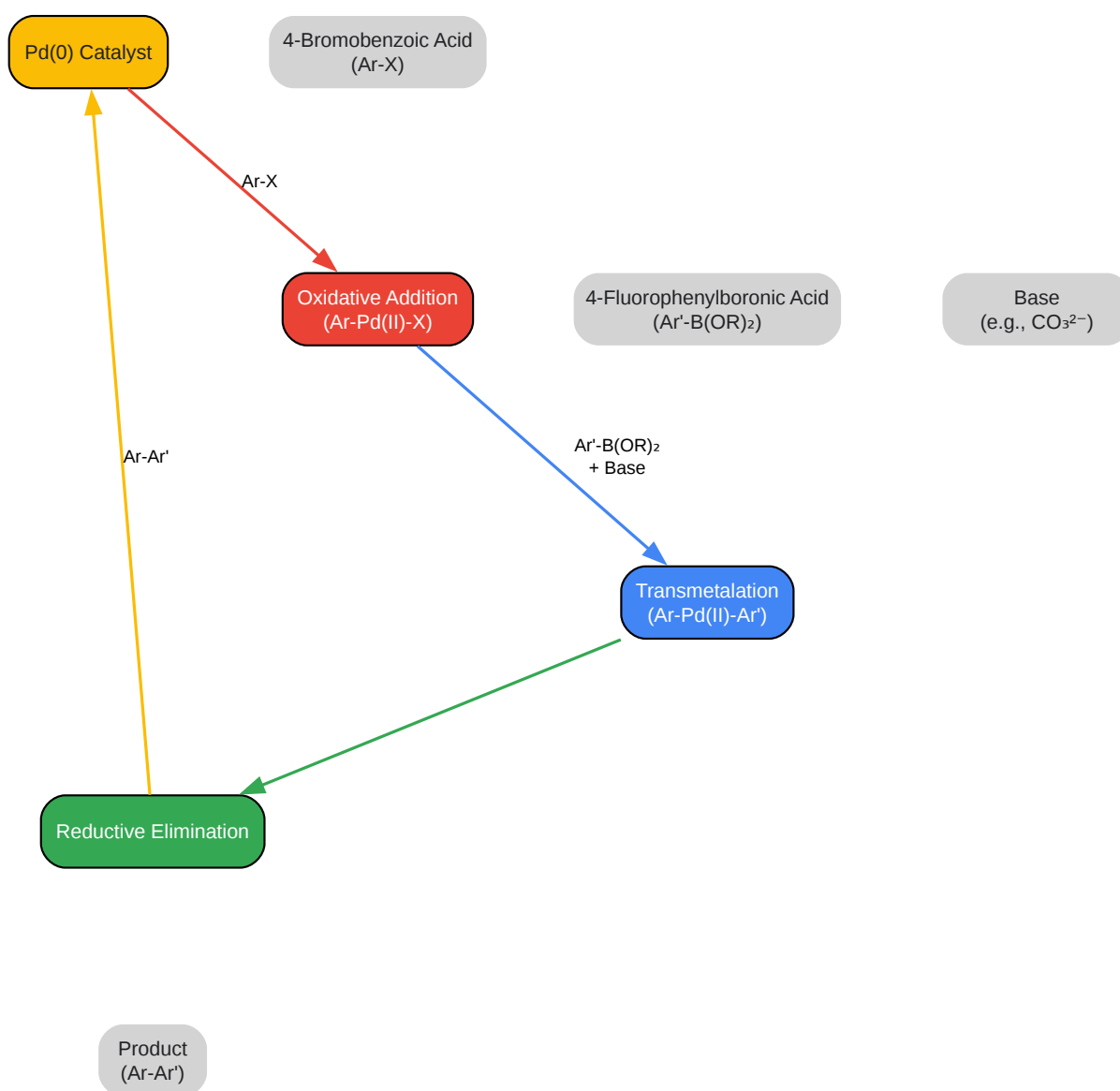


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Caption: General workflow for the synthesis of **4-(4-Fluorophenyl)benzoic acid**.

Suzuki-Miyaura Coupling Mechanism

This diagram outlines the key catalytic cycle of the Suzuki-Miyaura reaction used to synthesize the target compound.



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References

- 1. echemi.com [echemi.com]
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